

# In-Depth Technical Guide: Safety and Handling of Benzyltrimethylammonium Tribromide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | Benzyltrimethylammonium tribromide |
| Cat. No.:      | B2537117                           |

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This guide provides comprehensive safety and handling information for **Benzyltrimethylammonium tribromide** (BTMABr<sub>3</sub>), a versatile brominating and oxidizing agent used in organic synthesis. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Classification

**Benzyltrimethylammonium tribromide** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to understand its hazard profile to implement appropriate safety measures.

GHS Classification:[1][2]

- Skin Irritation: Category 2[1][2]
- Serious Eye Irritation: Category 2[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][2]

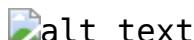
Hazard Statements:[1][3]

- H315: Causes skin irritation.[1][3]

- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1][2][4]

Pictogram:



## Physical and Chemical Properties

Understanding the physical and chemical properties of **Benzyltrimethylammonium tribromide** is essential for its safe handling and storage.

| Property         | Value  | Source    |
|------------------|--|-----------|
| Chemical Formula | $C_{10}H_{16}Br_3N$  | [1][5][6] |
| Molecular Weight | 389.95 g/mol   | [1][3]    |
| Appearance       | Yellow to orange crystalline powder  | [5][7]    |
| Melting Point    | 99-101 °C  | [2][3]    |
| Solubility       | Soluble in polar solvents like water and alcohols.                                   | [8]       |
| Stability        | Stable under recommended storage conditions. May be sensitive to light and moisture. | [5][6]    |

## Toxicological Information

Detailed toxicological studies on **Benzyltrimethylammonium tribromide** are limited. However, based on its classification, it is known to be harmful.

| Toxicity Data               | Value             | Source |
|-----------------------------|-------------------|--------|
| Acute Toxicity (Oral)       | No data available |        |
| Acute Toxicity (Dermal)     | No data available |        |
| Acute Toxicity (Inhalation) | No data available |        |
| LD50/LC50                   | Not available     | [9]    |

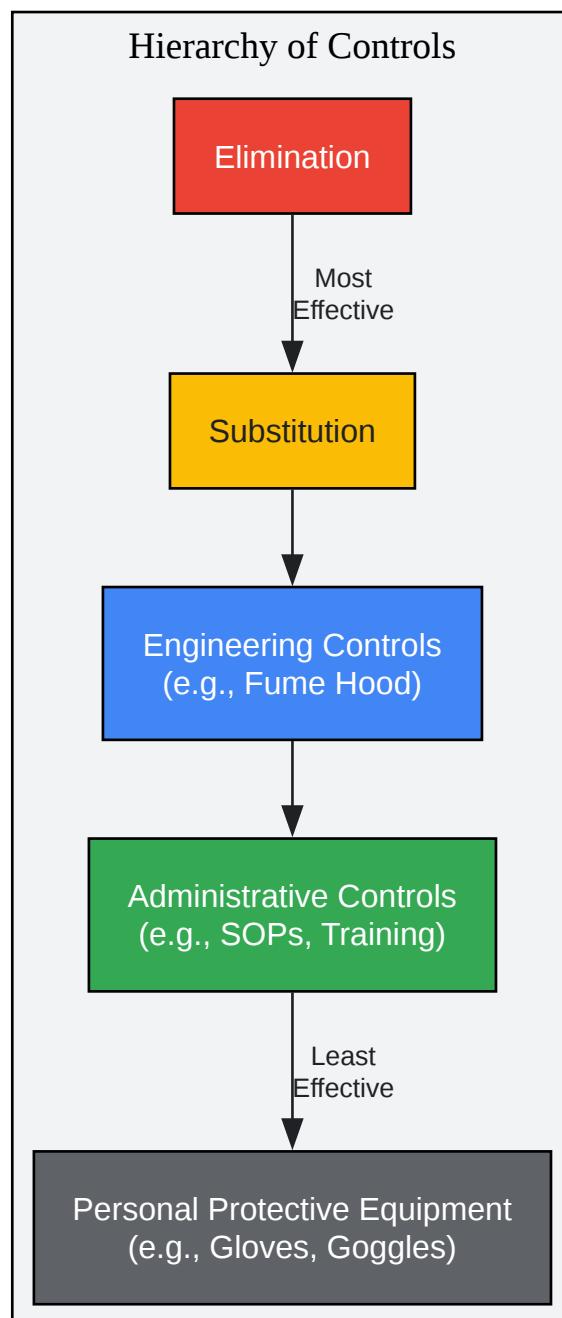
Note: The toxicological properties have not been fully investigated.[\[6\]](#) It should be handled with the utmost care, assuming high toxicity.

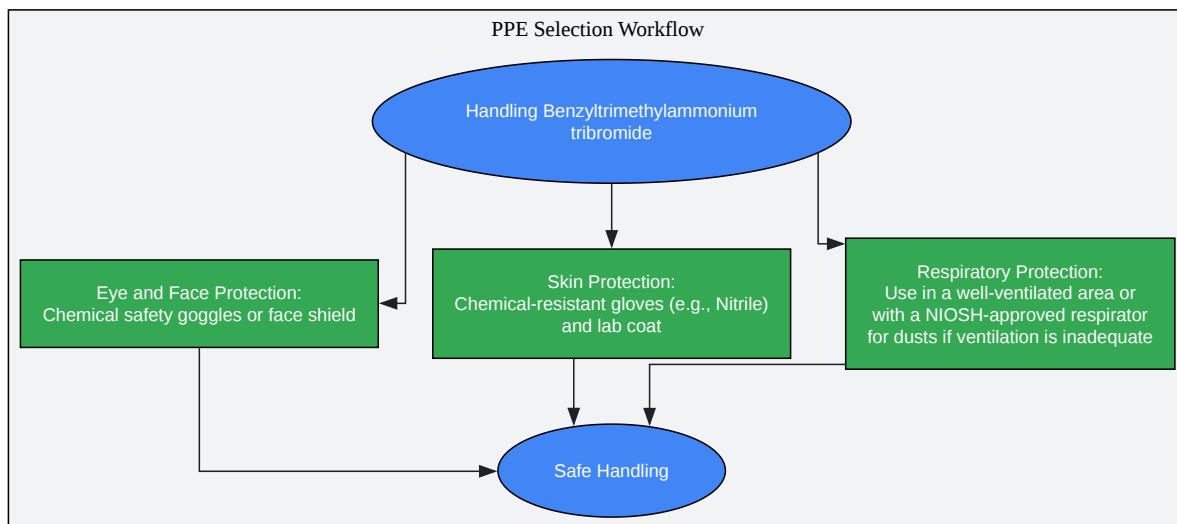
## Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls, administrative controls, and personal protective equipment (PPE) should be employed.

## Hierarchy of Controls

The following diagram illustrates the hierarchy of controls, from most to least effective, for managing exposure to **Benzyltrimethylammonium tribromide**.





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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Benzyltrimethylammonium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2537117#safety-and-handling-precautions-for-benzyltrimethylammonium-tribromide]

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